

Essential Safety and Operational Guide for Handling N-Methylhomoveratrylamine

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Compound of Interest

Compound Name: **N-Methylhomoveratrylamine**

Cat. No.: **B126883**

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **N-Methylhomoveratrylamine** (CAS No. 3490-06-0). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

N-Methylhomoveratrylamine is classified as a hazardous substance. All personnel must be aware of its potential risks before handling.

Hazard Classification	GHS Hazard Statement
Skin Irritation	H315: Causes skin irritation[1][2][3][4]
Eye Irritation	H319: Causes serious eye irritation[1][2][3][4]
Acute Toxicity (Oral)	H302: Harmful if swallowed[2]
Serious Eye Damage	H318: Causes serious eye damage[2]
Respiratory Irritation	H335: May cause respiratory irritation[1][3][4]

Signal Word: Warning[1][3][4]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **N-Methylhomoveratrylamine** to minimize exposure.[5][6]

Protection Type	Recommended Equipment	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles	Conforming to EN166 (EU) or NIOSH (US) standards[7]
Hand Protection	Chemical-resistant gloves	Nitrile rubber is a suitable option. Gloves must be inspected before use and disposed of properly after.[7][8]
Skin and Body Protection	Laboratory coat, long-sleeved clothing	Provides a barrier against accidental skin contact.[8]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. For higher-level protection, use appropriate respirator cartridges.	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher levels, an OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridge is recommended.[7]

Experimental Protocols: Safe Handling and Storage

Adherence to the following procedural steps will minimize exposure and mitigate potential hazards.

Preparation and Area Setup:

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.[8]
- Verify that an emergency shower and eyewash station are readily accessible.[8]
- Assemble all necessary equipment and reagents before beginning work.[8]

Donning Personal Protective Equipment (PPE):

- Put on a fully buttoned laboratory coat.[\[8\]](#)
- Wear safety glasses with side shields or chemical safety goggles.[\[8\]](#)
- Don chemical-resistant gloves, inspecting them for any tears or perforations beforehand.[\[7\]](#)
[\[8\]](#)

Handling the Compound:

- Handle **N-Methylhomoveratrylamine** in a well-ventilated area, ideally within a certified chemical fume hood, to minimize inhalation exposure.[\[7\]](#)[\[8\]](#)
- Avoid direct contact with skin and eyes.[\[7\]](#)[\[8\]](#)
- Prevent the formation of dust or aerosols during handling.[\[7\]](#)[\[8\]](#)
- After handling, wash hands thoroughly with soap and water.[\[7\]](#)[\[8\]](#)

Storage:

- Store **N-Methylhomoveratrylamine** in a tightly closed container.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Keep the container in a cool, dry, and well-ventilated place.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- The compound is hygroscopic and should be stored under an inert gas.[\[7\]](#)
- Store locked up.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Emergency Procedures

First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)[\[7\]](#)
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[1\]](#)[\[7\]](#)

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][7]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][7]

Accidental Release Measures:

- Use personal protective equipment.[1][7]
- Avoid dust formation and breathing vapors, mist, or gas.[1][7]
- Ensure adequate ventilation and evacuate personnel to safe areas.[1][7]
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[1][7]
- Pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal.[7]

Disposal Plan

Chemical waste containing **N-Methylhomoveratrylamine** must be handled as hazardous waste.

Waste Segregation and Collection:

- Collect all waste materials, including contaminated gloves, wipes, and disposable labware, in a designated and clearly labeled hazardous waste container.[8]
- Never mix incompatible wastes.[9]
- The first rinse of any container that held the chemical must be collected as hazardous waste. [9]

Container Management:

- Keep the waste container securely closed when not in use.[8]

- Store the waste container in a designated secondary containment area.[8]

Disposal Method:

- Dispose of the chemical waste through your institution's authorized hazardous waste disposal program.[7][8]
- Do not dispose of it down the drain or in regular trash.[8][10]
- A licensed professional waste disposal service should be contacted to dispose of this material.[7]

Workflow for Safe Handling of N-Methylhomoveratrylamine

Caption: Workflow for the safe handling of **N-Methylhomoveratrylamine**.

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